LC-MS fragmentation pattern of 4-cyclopropoxy-2-methylaniline

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Compound of Interest

Compound Name:	*4-Cyclopropoxy-2-methylaniline*
CAS No.:	*1243355-31-8*
Cat. No.:	*B1447473*

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An In-Depth Guide to the Predicted LC-MS Fragmentation of **4-cyclopropoxy-2-methylaniline** and Comparative Analytical Strategies

This guide provides a comprehensive analysis of the predicted liquid chromatography-mass spectrometry (LC-MS) fragmentation pattern of **4-cyclopropoxy-2-methylaniline**. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple procedural outline. It delves into the mechanistic rationale behind the predicted fragmentation pathways, offers a robust, self-validating experimental protocol for its analysis, and compares the technique with viable alternatives. Our approach is grounded in the fundamental principles of mass spectrometry and draws upon established fragmentation behaviors of structurally related molecules to build a predictive model for this specific compound.

Introduction: The Analytical Challenge

4-cyclopropoxy-2-methylaniline ($C_{10}H_{13}N$, Monoisotopic Mass: 147.1048 Da) is a substituted aniline containing a unique combination of a primary amine, a methyl group, and a cyclopropoxy ether on an aromatic ring.[1] Such structures are of significant interest as building

blocks in medicinal chemistry and materials science. Accurate identification and structural elucidation are paramount for quality control, metabolism studies, and reaction monitoring. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the premier analytical technique for this purpose, offering unparalleled sensitivity and structural information.[2][3][4]

Due to a lack of specific published experimental spectra for **4-cyclopropoxy-2-methylaniline**, this guide constructs a theoretical fragmentation profile based on well-documented fragmentation rules for its constituent chemical moieties: aromatic amines, aryl ethers, and cyclopropyl groups.[5][6][7]

Predicted Fragmentation Profile of 4-cyclopropoxy-2-methylaniline

Under typical electrospray ionization (ESI) in positive mode, **4-cyclopropoxy-2-methylaniline** will readily protonate at the primary amine, the most basic site, to form the molecular ion $[M+H]^+$ at a mass-to-charge ratio (m/z) of 148.112. The subsequent fragmentation in the collision cell (MS/MS) is predicted to be driven by the stability of the resulting fragment ions and neutral losses.

The fragmentation pathways for organic molecules are governed by the weakest bonds and the formation of stable carbocations or neutral molecules.[8] For the $[M+H]^+$ ion of **4-cyclopropoxy-2-methylaniline**, we anticipate several competing fragmentation channels.

Key Predicted Fragmentation Pathways:

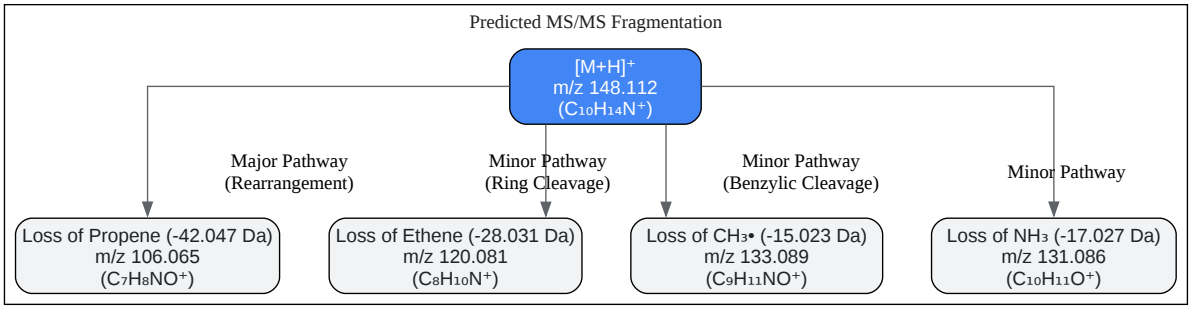
- Loss of Propene (C_3H_6): This is predicted to be a major fragmentation pathway. It likely proceeds through a rearrangement mechanism involving the cyclopropoxy group, followed by the elimination of a stable neutral molecule, propene (42 Da). This results in a fragment ion at m/z 106.065, corresponding to the protonated 2-methyl-4-hydroxyaniline.
- Loss of the Cyclopropyl Group (C_3H_5•): Cleavage of the ether C-O bond can lead to the loss of a cyclopropyl radical (41 Da). While less common as a primary fragmentation in ESI than neutral loss, it could produce a fragment at m/z 107.081.

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- Cleavage of the Cyclopropyl Ring: The strained cyclopropyl ring can undergo ring-opening. A plausible pathway involves the loss of ethene (C_2H_4, 28 Da) following rearrangement, leading to a fragment ion at m/z 120.081.
- Loss of Methyl Radical (CH_3•): Benzylic cleavage of the methyl group from the aromatic ring could result in the loss of a methyl radical (15 Da), yielding a fragment at m/z 133.089.
- Loss of Ammonia (NH_3): A common fragmentation for primary amines, the loss of ammonia (17 Da) would generate a fragment at m/z 131.086.

Proposed Fragmentation Diagram

The logical flow from the precursor ion to its major predicted product ions is visualized below. This pathway highlights the key bond cleavages and rearrangements discussed.



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Caption: Predicted fragmentation pathway of protonated **4-cyclopropoxy-2-methylaniline**.

Summary of Predicted Ions

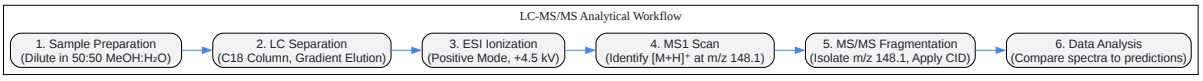
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m/z (Predicted)	Proposed Formula	Neutral Loss / Fragment	Description
148.112	$[C_{10}H_{14}N]^+$	-	Precursor Ion ($[M+H]^+$)
106.065	$[C_7H_8NO]^+$	C_3H_6 (Propene)	Primary Fragment. Loss of propene via rearrangement of the cyclopropoxy group.
120.081	$[C_8H_{10}N]^+$	C_2H_4 (Ethene)	Cleavage within the cyclopropyl ring after rearrangement.
133.089	$[C_9H_{11}NO]^+$	CH_3• (Methyl Radical)	Loss of the methyl group from the aromatic ring.
131.086	$[C_{10}H_{11}O]^+$	NH_3 (Ammonia)	Loss of the amine group.

A Robust Protocol for LC-MS/MS Analysis

This section provides a detailed, self-validating methodology for the analysis of **4-cyclopropoxy-2-methylaniline**. The choices of column, mobile phase, and MS parameters are explained to ensure reproducibility and high-quality data.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the LC-MS/MS analysis of the target compound.

Step-by-Step Methodology

1. Sample and Standard Preparation

- Rationale: Proper sample preparation is critical for accurate analysis. A stock solution in a strong organic solvent ensures solubility, while final dilution in the initial mobile phase composition prevents peak distortion.
- Protocol:
  - Prepare a 1 mg/mL stock solution of **4-cyclopropoxy-2-methylaniline** in methanol.
  - Create a working standard of 1 µg/mL by diluting the stock solution in a 50:50 (v/v) mixture of methanol and water. This matches the initial mobile phase conditions.

2. Liquid Chromatography (LC) Conditions

- Rationale: Reversed-phase chromatography is ideal for separating moderately polar compounds like substituted anilines. A C18 column provides good retention, while a gradient elution ensures efficient separation and sharp peak shapes. The acidic mobile phase modifier (formic acid) is crucial for promoting protonation of the analyte for positive mode ESI.
- Parameters:
  - Column: C18, 2.1 x 100 mm, 1.8 µm particle size.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: 5% B to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes.
  - Flow Rate: 0.3 mL/min.

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- Column Temperature: 40 °C.
- Injection Volume: 5 µL.

3. Mass Spectrometry (MS) Conditions

- Rationale: ESI in positive ion mode is the preferred ionization technique for amines due to their basic nature.[9] A two-stage scan approach is used: a full MS1 scan to confirm the presence of the protonated parent ion ($[M+H]^+$), followed by a targeted MS/MS (product ion) scan to generate the fragmentation pattern. Collision energy is varied to find the optimal conditions for generating a rich fragmentation spectrum.
- Parameters:
  - Ionization Source: Electrospray Ionization (ESI), Positive Mode.
  - Capillary Voltage: +4.5 kV.
  - Source Temperature: 150 °C.
  - Desolvation Gas (N_2): 800 L/hr at 350 °C.
  - Scan Mode 1 (Full Scan):
    - Mass Range: m/z 50 - 250.
    - Purpose: To detect the precursor ion at m/z 148.112.
  - Scan Mode 2 (Product Ion Scan):
    - Precursor Ion: m/z 148.1.
    - Collision Energy (CID): Ramped from 10-40 eV. This allows for the capture of both low-energy (stable) and high-energy (less stable) fragments.
    - Mass Range: m/z 40 - 150.

Comparative Guide: Analytical Alternatives

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While LC-MS/MS is the recommended technique, it is useful to compare it with other potential methods. This comparison provides context and justifies the selection of the primary analytical protocol.

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Technique	Principle	Applicability to 4-cyclopropoxy-2-methylaniline	Advantages	Disadvantages
LC-MS/MS (ESI)	Separation by liquid chromatography, soft ionization, and mass analysis of precursor and product ions.	Excellent. Ideal for polar, non-volatile compounds.	High sensitivity and specificity; provides structural information; no derivatization needed.[3][10]	Higher equipment cost; matrix effects can cause ion suppression.
GC-MS (EI)	Separation by gas chromatography, hard ionization (Electron Ionization), and mass analysis.	Possible with derivatization. The primary amine makes the compound polar and prone to poor peak shape and thermal degradation.	Provides highly reproducible fragmentation patterns and extensive libraries for comparison.	Requires the analyte to be volatile and thermally stable; often needs chemical derivatization for polar groups.[2]
High-Resolution MS (e.g., LC-Orbitrap/TOF)	LC separation followed by mass analysis with very high mass accuracy.	Highly Recommended.	Provides exact mass measurements, enabling confident determination of elemental composition for both precursor and fragment ions.[10]	Higher initial and maintenance costs compared to quadrupole systems.

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Conclusion

This guide provides a scientifically grounded, predictive framework for understanding the LC-MS fragmentation of **4-cyclopropoxy-2-methylaniline**. The dominant predicted fragmentation pathway involves a rearrangement of the cyclopropoxy group to lose a neutral propene molecule, yielding a major fragment ion at m/z 106.065. A detailed and robust LC-MS/MS protocol is presented to enable researchers to acquire high-quality experimental data for this compound. The comparison with alternative techniques solidifies the choice of LC-MS/MS as the most suitable method for its analysis. While this guide offers a strong theoretical foundation, experimental verification is essential to confirm the proposed fragmentation pathways and their relative abundances.

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